

25-Hydroxycholesterol-d6 chemical structure and properties

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An In-depth Technical Guide to 25-Hydroxycholesterol-d6

This guide provides a comprehensive overview of the chemical structure, properties, and biological significance of **25-Hydroxycholesterol-d6**. It is intended for researchers, scientists, and professionals in drug development who are utilizing this isotopically labeled oxysterol.

Chemical Identity and Properties

25-Hydroxycholesterol-d6 is the deuterium-labeled form of 25-hydroxycholesterol (25-HC), an important oxysterol derived from cholesterol. The six deuterium atoms are located at positions 26 and 27 of the cholesterol side chain.[1] This labeling makes it an ideal internal standard for the quantification of endogenous 25-HC in biological samples using mass spectrometry.[2][3]

Chemical Structure

The chemical structure of **25-Hydroxycholesterol-d6** is identical to that of 25-hydroxycholesterol, with the exception of the six hydrogen atoms on carbons 26 and 27 being replaced by deuterium.

Physicochemical Properties

The key physicochemical properties of **25-Hydroxycholesterol-d6** are summarized in the table below.



Property	Value	References
IUPAC Name	(3S,8S,9S,10R,13R,14S,17R)- 10,13-dimethyl-17-[(2R)-7,7,7- trideuterio-6-hydroxy-6- (trideuteriomethyl)heptan-2- yl]-2,3,4,7,8,9,11,12,14,15,16, 17-dodecahydro-1H- cyclopenta[a]phenanthren-3-ol	[4]
Synonyms	Cholest-5-ene- 26,26,26,27,27,27-d6-3β,25- diol, 25-OHC-d6	[3][4]
CAS Number	88247-69-2	[2][4][5]
Molecular Formula	C27H40D6O2	[2][5]
Molecular Weight	408.69 g/mol	[3][5]
Appearance	White to off-white solid	[3]
Purity	>95% (HPLC), ≥99% deuterated forms (d1-d6)	[2][5]
Storage Conditions	-20°C	[2][5]
Shipping Conditions	Ambient or on wet ice	[2][5]

Solubility

Solvent	Solubility	References
Dimethylformamide (DMF)	2 mg/mL	[1][2]
Dimethyl sulfoxide (DMSO)	100 μg/mL	[1][2]
Ethanol	20 mg/mL	[1][2]
Ethanol:PBS (pH 7.2) (1:2)	500 μg/mL	[1][2]

Biological Significance and Signaling Pathways

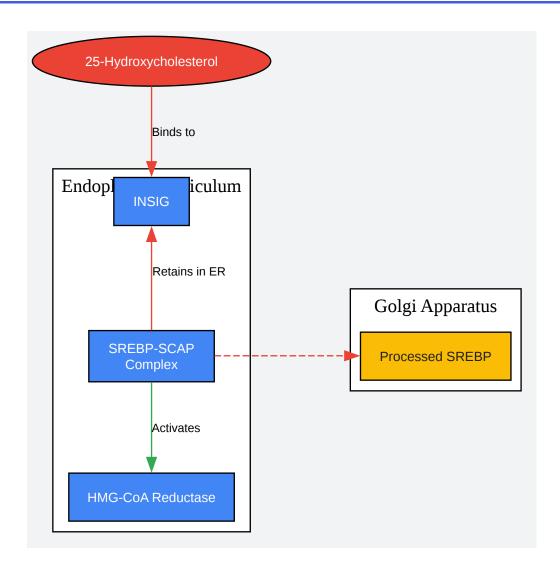


25-Hydroxycholesterol, the non-deuterated analogue, is a bioactive lipid that plays a crucial role in various physiological and pathological processes. It is produced from cholesterol by the enzyme cholesterol-25-hydroxylase (CH25H), which is an interferon-stimulated gene.[6][7] Its production is often induced by inflammation or infection.[2] 25-HC is a key regulator of cholesterol homeostasis, immune responses, and inflammation.[6][7]

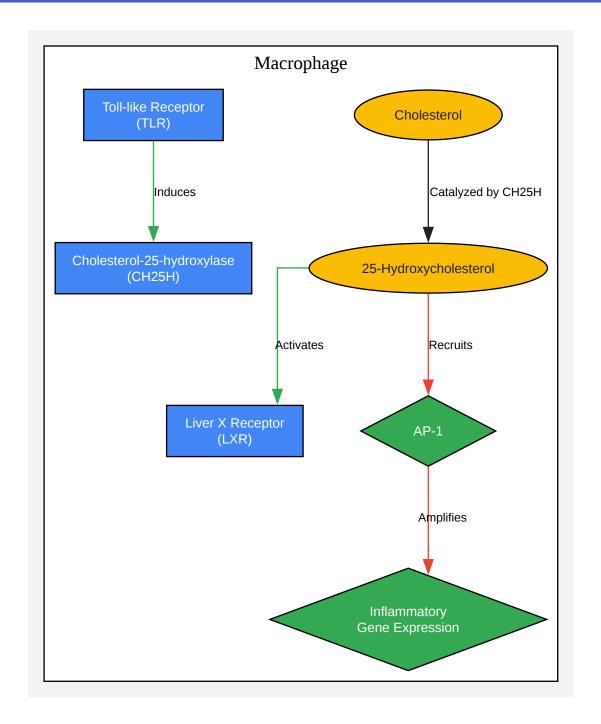
Regulation of Cholesterol Homeostasis

25-HC is a potent suppressor of cholesterol synthesis. It acts by binding to the insulin-induced gene (INSIG) proteins, which in turn retain the sterol regulatory element-binding protein (SREBP) cleavage-activating protein (SCAP)/SREBP complex in the endoplasmic reticulum, preventing its transport to the Golgi.[2] This inhibition of SREBP processing leads to a downregulation of genes involved in cholesterol biosynthesis.

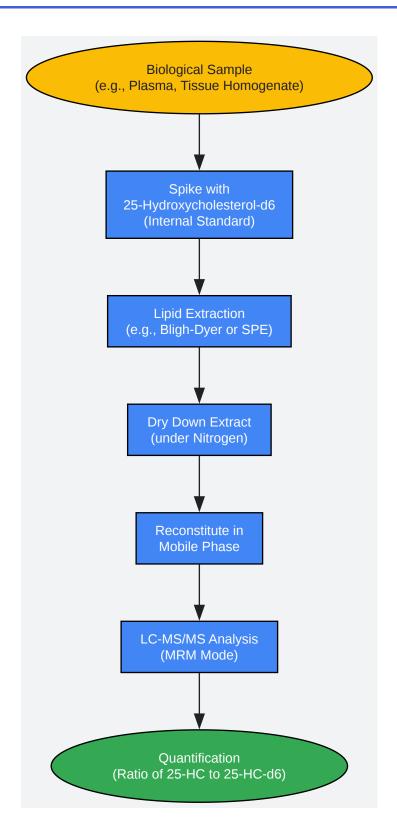












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